

Advanced Disposal Protocol: N-tert-Butyl-2-hydroxybenzamide[1]

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Compound of Interest

Compound Name: *n-Tert-butyl-2-hydroxybenzamide*

CAS No.: 149451-71-8

Cat. No.: B2575587

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Executive Summary & Immediate Action

Target Compound: **N-tert-Butyl-2-hydroxybenzamide** (Salicylamide derivative) Primary Hazard: Skin/Eye Irritant (H315, H319), STOT-SE (H335).[1] Potentially bioactive.[1] Disposal Method: High-temperature incineration.[1] DO NOT dispose of down the drain. RCRA Status: Non-listed; dispose of as Non-Halogenated Organic Waste.[1]

This guide provides a field-validated workflow for the containment and disposal of **N-tert-butyl-2-hydroxybenzamide**. As a Senior Application Scientist, I emphasize that while this compound is chemically stable, its phenolic moiety and amide backbone require specific segregation from strong oxidizers to prevent exothermic degradation prior to incineration.

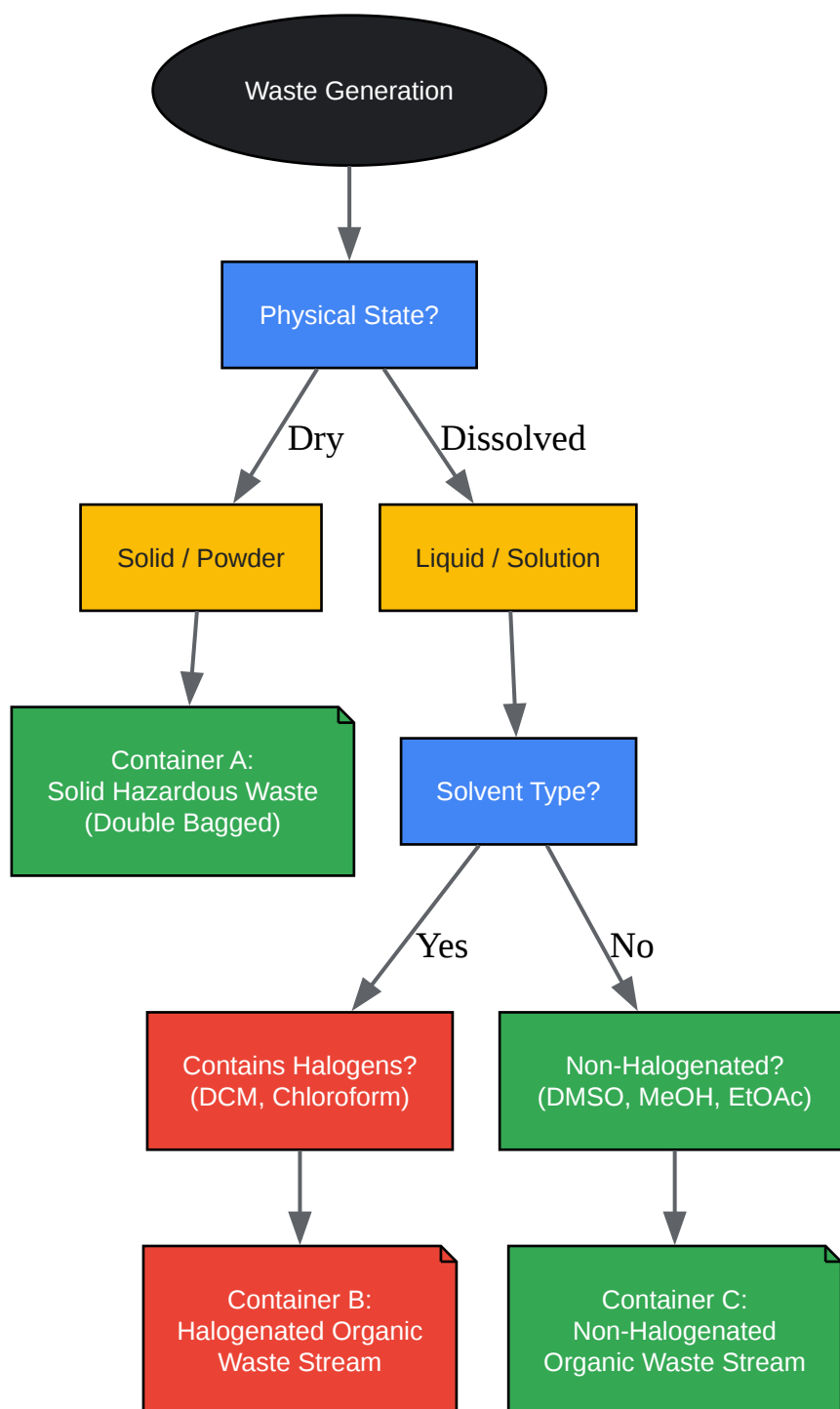
Chemical Profile & Hazard Assessment

Understanding the molecular behavior of this compound dictates the disposal strategy. The presence of the phenolic hydroxyl group (-OH) at the ortho position makes this compound slightly acidic and susceptible to oxidation, while the tert-butyl group increases lipophilicity, making it persistent if released into aquatic environments.[1]

Property	Data	Operational Implication
CAS Number	149451-71-8 (primary)	Use for waste manifesting.[1]
Physical State	Solid (Crystalline powder)	Risk of dust generation during transfer.[1]
Solubility	Low in water; High in DMSO/Ethanol	Do not attempt aqueous dilution for disposal.[1]
Flash Point	>93°C (Estimated)	Combustible but not Flammable (unless in solvent). [1]
Incompatibilities	Strong Oxidizers, Strong Bases	Segregate from nitric acid or perchlorates.[1]

Strategic Waste Segregation

Proper segregation is the first line of defense against laboratory accidents. The following logic gate determines the correct waste stream for your sample.



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Figure 1: Decision Logic for Waste Stream Segregation. Note that while the compound itself is non-halogenated, the solvent it is dissolved in dictates the liquid waste stream.

Disposal Workflow: The Core Protocol

A. Solid Waste Disposal (Pure Compound)

Why: Solid amides can form dust clouds.[1] The goal is containment.

- PPE Required: Nitrile gloves, safety goggles, lab coat. Use a P95 dust mask if handling >10g outside a fume hood.[1]
- Primary Containment: Place the substance in a screw-top jar or double-bag it using high-density polyethylene (HDPE) bags.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**N-tert-Butyl-2-hydroxybenzamide, 99%**"
 - Hazards: Check "Irritant" and "Toxic".[1][2]
- Disposal: Transfer to the facility's Solid Hazardous Waste drum.
 - Note: Do not use "Sharps" containers for chemical solids.[1]

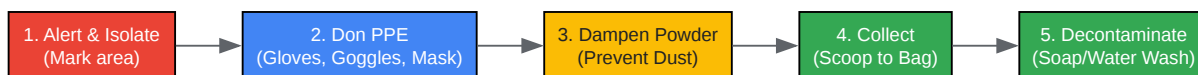
B. Liquid Waste Disposal (Reaction Mixtures/Stock Solutions)

Why: The tert-butyl group renders this compound lipophilic.[1] It will not degrade in standard water treatment facilities and must be incinerated.[1]

- Solvent Assessment: Identify the primary solvent (e.g., DMSO, Methanol, Dichloromethane).
- Segregation:
 - If dissolved in DCM/Chloroform: Pour into Halogenated Waste.[1]
 - If dissolved in DMSO/Methanol/Acetone: Pour into Non-Halogenated Waste.[1]
- Rinsing: Triple-rinse the empty vessel with a minimal amount of compatible solvent (e.g., acetone) and add the rinsate to the same waste container.
- Closure: Cap the waste container immediately to prevent volatile emissions.[1]

Emergency Spill Response Procedures

In the event of a spill, speed and containment are critical to prevent tracking the irritant powder through the lab.



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Figure 2: Spill Response Workflow. The "Dampen Powder" step is critical to prevent inhalation of airborne particulates.

Detailed Spill Steps:

- Dampening: If the spill is solid powder, cover it with a paper towel dampened with water or an inert absorbent (vermiculite).[1] Do not dry sweep, as this generates irritant dust.
- Collection: Scoop the wet material/absorbent into a sealable plastic bag.[1]
- Surface Decontamination: Wipe the area with a soap and water solution.[1] The phenolic nature of the compound makes it slightly soluble in basic soapy water, aiding removal.

Regulatory Framework & Compliance

This protocol adheres to the following regulatory standards. Always cross-reference with your local EHS (Environmental Health & Safety) officer.[1]

- RCRA (USA): This compound is not P-listed or U-listed.[1] It is classified as a "Characteristic Waste" if it exhibits toxicity, but generally falls under Non-Regulated Organic Waste requiring incineration [1].
- European Waste Catalogue (EWC): Classify under 16 05 08* (discarded organic chemicals consisting of or containing hazardous substances) [2].[1]
- OSHA: Comply with Hazard Communication Standard (29 CFR 1910.1200) by maintaining the SDS and proper labeling [3].

References

- US Environmental Protection Agency. (2024).[1] Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 Protection of Environment.[1] Retrieved from [[Link](#)][1]
- European Commission. (2014).[1] Guidance on the classification of waste according to EWC-Stat categories. Retrieved from [[Link](#)]
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Sources

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- [2. datasheets.scbt.com \[datasheets.scbt.com\]](#)
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